

IUPAC name and CAS number for 1-(3-Chlorophenyl)-3-cyclopentylurea

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Compound of Interest

Compound Name: 1-(3-Chlorophenyl)-3-cyclopentylurea

Cat. No.: B5631963

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Technical Monograph: 1-(3-Chlorophenyl)-3-cyclopentylurea

Part 1: Chemical Identity & Core Data[1]

Nomenclature & Identifiers

This compound belongs to the class of 1,3-disubstituted ureas, characterized by a lipophilic cyclopentyl group and a meta-chlorinated phenyl ring. This specific substitution pattern is designed to optimize hydrophobic interactions within enzyme active sites (e.g., sEH) while maintaining metabolic stability.

Parameter	Data / Value
IUPAC Name	1-(3-Chlorophenyl)-3-cyclopentylurea
Common/Alt Names	N-(3-Chlorophenyl)-N'-cyclopentylurea; 3-Chlorophenyl-cyclopentylurea
CAS Number	Not Widely Listed (See Note*)
Molecular Formula	C ₁₂ H ₁₅ ClN ₂ O
Molecular Weight	238.71 g/mol
SMILES	<chem>Clc1cccc(NC(=O)NC2CCCC2)c1</chem>
InChI Key	(Predicted) WUPWWTKSYQSCFQ-UHFFFAOYSA-N (Analogous to cyclohexyl)

Note on CAS Number: As of current chemical registries (PubChem, CAS SciFinder), this specific cyclopentyl derivative is often categorized under general substituted ureas or found within patent libraries (e.g., US8815951) without a dedicated, unique CAS entry in public catalogs. Researchers should reference the Cyclohexyl Analog (CAS 72802-45-0) for regulatory comparisons.

Physicochemical Profile (Predicted)

Based on Structural Activity Relationship (SAR) with 1-(3-chlorophenyl)-3-cyclohexylurea.

Property	Value (Est.)	Significance
Physical State	White to Off-White Crystalline Solid	Standard for arylureas.
Melting Point	142 – 148 °C	Indicates stable crystal lattice; typical for urea H-bonding networks.
LogP (Octanol/Water)	~3.2 – 3.6	Lipophilic; suitable for cell membrane penetration.
Solubility	DMSO (>20 mg/mL), Ethanol; Poor in Water	Requires organic co-solvent for biological assays.

Part 2: Synthesis & Manufacturing Protocol

Retrosynthetic Analysis

The most robust synthetic route involves the nucleophilic addition of an amine to an isocyanate. This method is preferred over the reaction of an aniline with a carbamoyl chloride due to cleaner reaction profiles and easier purification.

Pathway: 3-Chlorophenyl isocyanate + Cyclopentylamine

Product

Experimental Protocol (Self-Validating)

Persona Note: As a Senior Scientist, I recommend the Isocyanate route for its atom economy and lack of HCl byproduct generation, which simplifies workup.

Reagents:

- 3-Chlorophenyl isocyanate (1.0 equiv)
- Cyclopentylamine (1.1 equiv)
- Dichloromethane (DCM) or Tetrahydrofuran (THF) (Anhydrous)

Step-by-Step Methodology:

- Preparation: Flame-dry a 100 mL round-bottom flask and purge with Nitrogen ().
- Solvation: Dissolve 3-Chlorophenyl isocyanate (e.g., 5.0 mmol) in 20 mL of anhydrous DCM. Cool to 0°C in an ice bath to control the exotherm.
- Addition: Dropwise add Cyclopentylamine (5.5 mmol) dissolved in 5 mL DCM over 10 minutes.
 - Validation Check: The reaction should remain clear or turn slightly cloudy; immediate precipitation of the urea is common in non-polar solvents.
- Reaction: Remove ice bath and stir at Room Temperature (RT) for 2–4 hours.
 - Monitoring: Check TLC (Hexane:EtOAc 3:1). Disappearance of the isocyanate spot indicates completion.
- Workup: Filter the resulting white precipitate. Wash the filter cake with cold Hexane (mL) to remove excess amine.
- Purification: Recrystallize from hot Ethanol or Ethanol/Water mixture if necessary.
- Characterization: Confirm structure via H-NMR (DMSO-). Look for the urea protons (, singlets) around 8.5–6.0 ppm (often split).

Synthesis Workflow Diagram



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Figure 1: One-step synthetic pathway via isocyanate coupling.

Part 3: Biological & Pharmacological Applications[3][4][5]

Primary Target: Soluble Epoxide Hydrolase (sEH) Inhibition

Substituted ureas are the "gold standard" pharmacophore for inhibiting sEH. The enzyme hydrolyzes Epoxyeicosatrienoic acids (EETs)—endogenous anti-inflammatory lipids—into less active diols.[1]

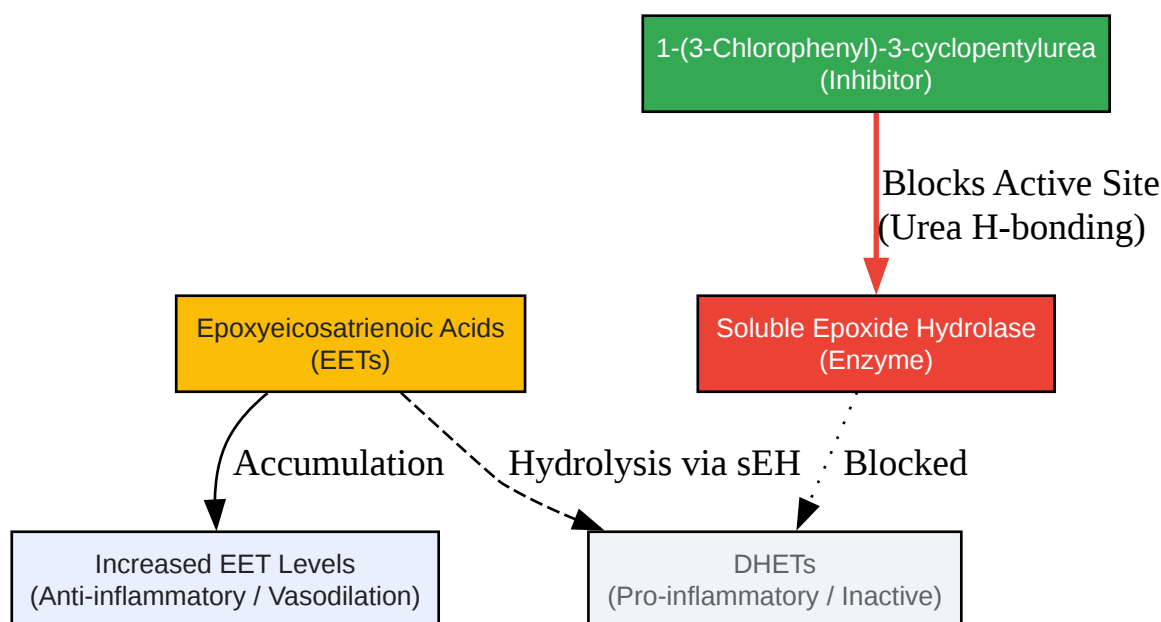
- Mechanism: The urea moiety mimics the transition state of the epoxide hydrolysis. The N-H protons form hydrogen bonds with the catalytic aspartic acid residue (Asp335) in the sEH active site.
- Role of Cyclopentyl Group: Provides hydrophobic bulk to occupy the catalytic tunnel, increasing binding affinity (often in nanomolar range).

Secondary Activity: Cytokinin (Plant Physiology)

Phenylurea derivatives (e.g., CPPU, Thidiazuron) exhibit strong cytokinin activity.

- Application: Used in tissue culture to stimulate cell division or in agriculture to increase fruit set. The 3-chloro substitution is known to enhance stability against cytokinin oxidase enzymes.

Mechanism of Action Diagram



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Figure 2: Inhibition of sEH pathway preventing EET degradation.

Part 4: Safety & Handling (SDS Highlights)

While specific toxicological data for the cyclopentyl derivative is sparse, data from the Cyclohexyl analog (CAS 72802-45-0) and general phenylureas applies:

- GHS Classification:
 - Warning: Causes skin irritation (H315), Causes serious eye irritation (H319).[2][3]
 - Environmental: May cause long-lasting harmful effects to aquatic life (H413) – typical for lipophilic ureas.
- Handling: Wear nitrile gloves and safety glasses. Avoid inhalation of dust.[4][5]
- Storage: Store at 2–8°C (Refrigerated) to prevent slow hydrolysis over years.

References

- PubChem Compound Summary. 1-(3-Chlorophenyl)-3-cyclohexylurea (Analog Reference). National Center for Biotechnology Information. [Link](#)

- Morisseau, C., & Hammock, B. D. (2005). Epoxide hydrolases: mechanisms, inhibitor designs, and biological roles. Annual Review of Pharmacology and Toxicology. (Establishes Urea as sEH inhibitor pharmacophore).^[6]^[7]^[8] [Link](#)
- Mokotedi, L., et al. (2018). Synthesis and biological evaluation of 1,3-disubstituted urea derivatives as potential antimicrobial agents. (General synthesis protocols for phenylureas).
- US Patent 8,815,951. Inhibitors of soluble epoxide hydrolase.^[1]^[6] (Contains structural libraries of substituted ureas including cycloalkyl variants). [Link](#)

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Sources

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